

An In-depth Technical Guide to GSK215083 for Investigating Cognitive Disorders

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Compound of Interest

Compound Name: GSK215083

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This guide provides a comprehensive overview of **GSK215083**, a high-affinity radioligand for the serotonin 5-HT6 and 5-HT2A receptors, and its application in the investigation of cognitive disorders. **GSK215083** serves as a critical tool in Positron Emission Tomography (PET) imaging to elucidate the role of these serotonergic receptors in the pathophysiology of cognitive impairments associated with conditions such as schizophrenia and Alzheimer's disease.

Introduction to GSK215083

GSK215083 is a potent antagonist with sub-nanomolar affinity for both the 5-HT6 and 5-HT2A receptors. Its favorable pharmacokinetic properties, including the ability to penetrate the blood-brain barrier, make it an ideal candidate for use as a PET radioligand when labeled with carbon-11 (**[11C]GSK215083**). This allows for the in vivo visualization and quantification of 5-HT6 and 5-HT2A receptor density and occupancy in the human brain.^{[1][2]} The differential distribution of these receptors—with 5-HT6 receptors concentrated in the striatum and 5-HT2A receptors more abundant in the cortex—allows for their distinct assessment using **[11C]GSK215083** PET imaging.^{[1][3]}

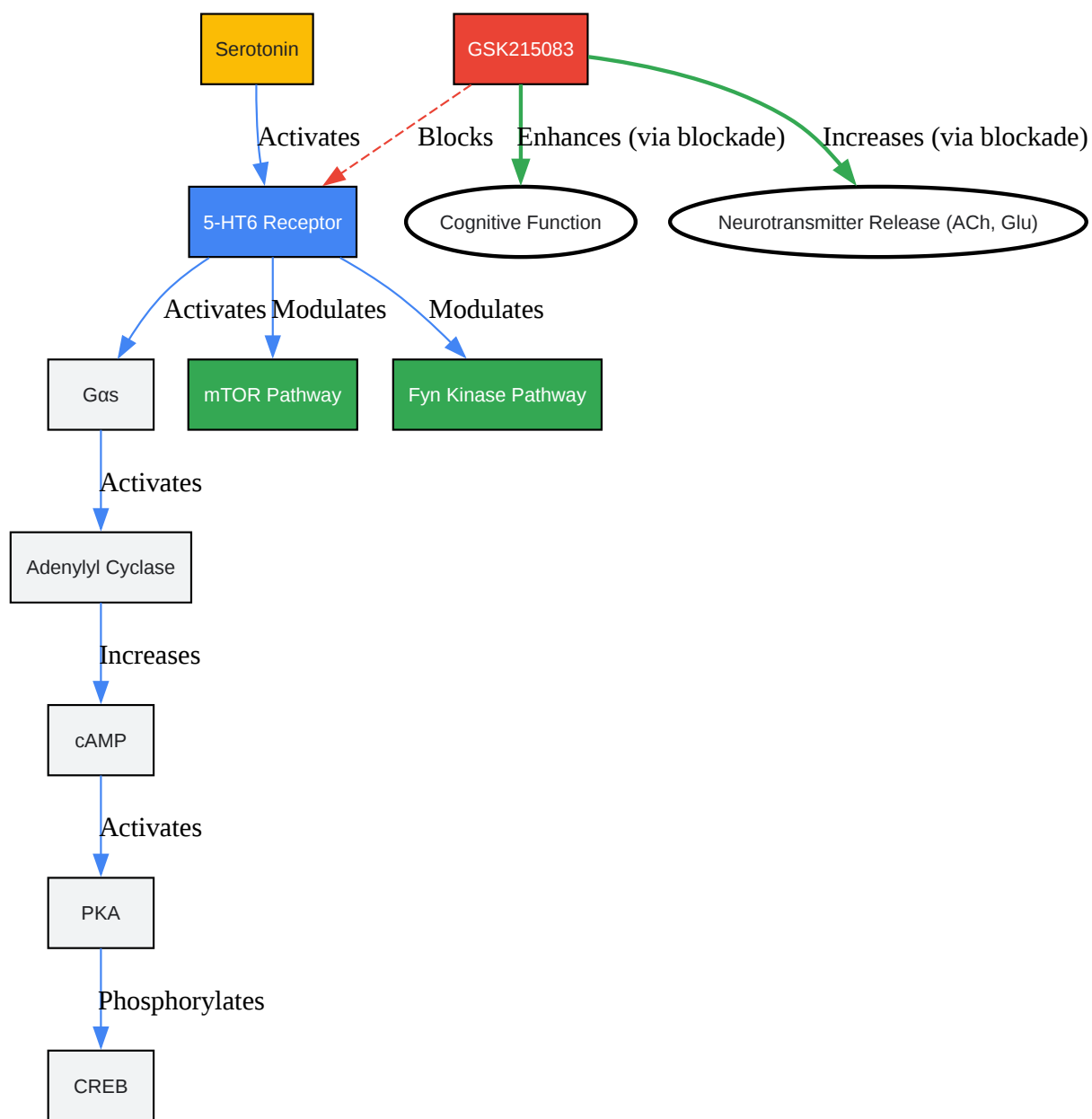
The investigation of these receptors is paramount in cognitive research. The 5-HT6 receptor, almost exclusively expressed in the central nervous system, is a key target for cognitive enhancement.[4][5] Preclinical studies have consistently demonstrated that antagonism of the 5-HT6 receptor can improve performance in various learning and memory paradigms.[5][6] The 5-HT2A receptor is also widely distributed in brain regions crucial for learning and cognition, and its modulation is a key mechanism of action for several psychotropic medications.[7]

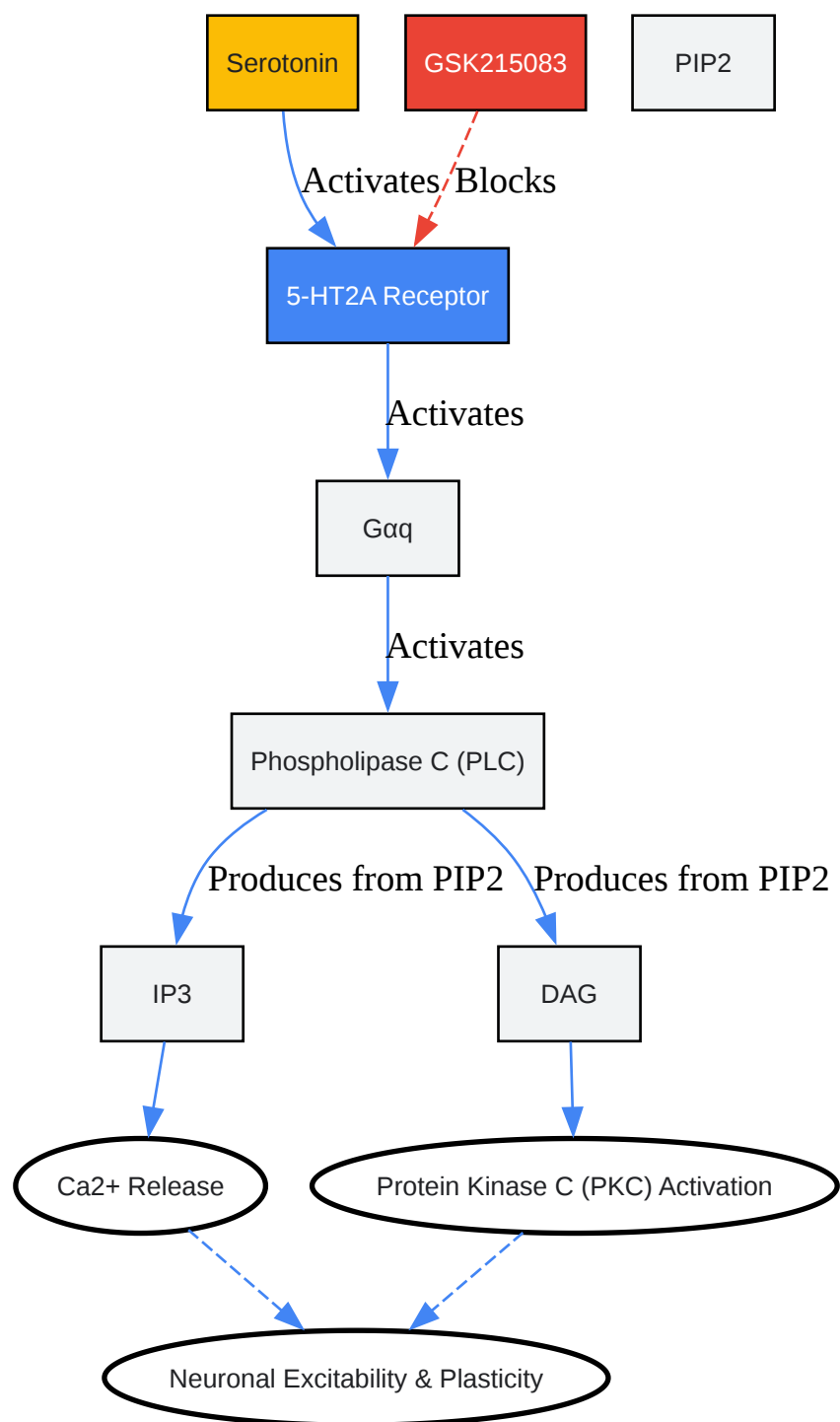
Mechanism of Action and Signaling Pathways

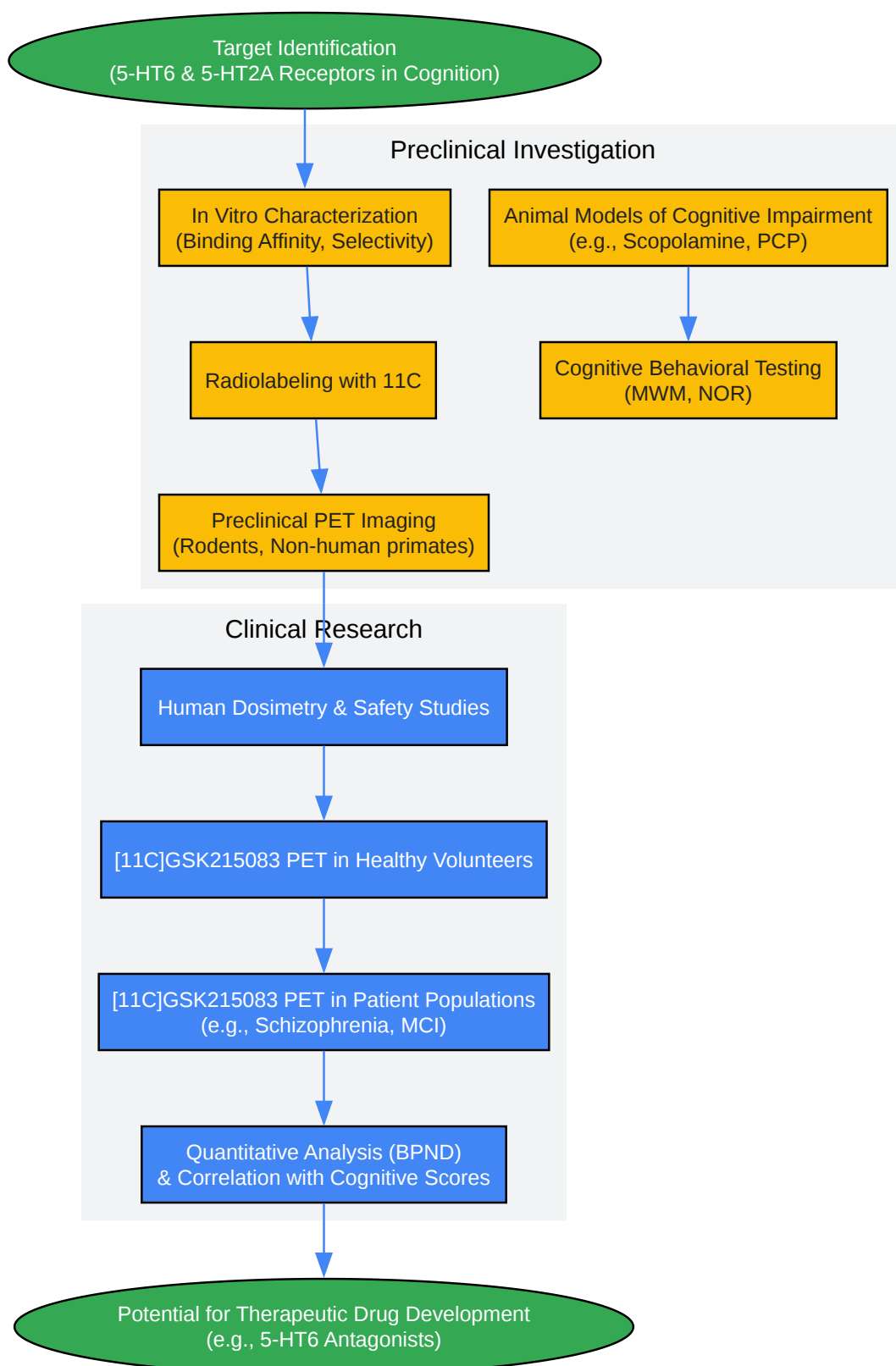
GSK215083 exerts its effects by blocking the binding of the endogenous neurotransmitter serotonin to 5-HT6 and 5-HT2A receptors. Understanding the downstream signaling cascades of these receptors is crucial for interpreting the consequences of their blockade in the context of cognitive function.

5-HT6 Receptor Signaling Pathway

The 5-HT6 receptor is canonically coupled to a stimulatory G-protein (G_s), which activates adenylyl cyclase to increase intracellular levels of cyclic AMP (cAMP).[8][9] This increase in cAMP subsequently activates Protein Kinase A (PKA), which can phosphorylate various downstream targets, including the transcription factor cAMP response element-binding protein (CREB).[10] The 5-HT6 receptor has also been shown to engage other signaling pathways, including the mTOR pathway and the Fyn-tyrosine kinase pathway, which are implicated in synaptic plasticity and memory.[4][11] Blockade of the 5-HT6 receptor is thought to enhance cognitive function by modulating the release of other neurotransmitters, including acetylcholine and glutamate.[6][10]







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References

- [1. researchgate.net \[researchgate.net\]](#)
- [2. Classification of typical and atypical antipsychotic drugs on the basis of dopamine D-1, D-2 and serotonin2 pKi values - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. In vivo 5-HT6 and 5-HT2A receptor availability in antipsychotic treated schizophrenia patients vs. unmedicated healthy humans measured with \[¹¹C\]GSK215083 PET - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. 5-HT6 receptors: Contemporary views on their neurobiological and pharmacological relevance in neuropsychiatric disorders - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. Impact of 5-HT6 Receptor Subcellular Localization on Its Signaling and Its Pathophysiological Roles - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [6. Role of the Serotonin 5-HT2A Receptor in Learning - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [7. Frontiers | The role of serotonin 5-HT2A receptors in memory and cognition \[frontiersin.org\]](#)
- [8. researchgate.net \[researchgate.net\]](#)
- [9. mmpc.org \[mmpc.org\]](#)
- [10. academic.oup.com \[academic.oup.com\]](#)
- [11. The 5-HT6 receptor interactome: New insight in receptor signaling and its impact on brain physiology and pathologies - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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